

Tefzel™ (ETFE) Chemical Compatibility Technical Support Center

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the chemical compatibility of **Tefzel™** (ETFE) with strong acids and bases. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general chemical resistance of **Tefzel™** (ETFE) to strong acids and bases?

A1: **Tefzel™** (ETFE) is a fluoropolymer with excellent resistance to a wide range of chemicals. It is generally inert to strong mineral acids and inorganic bases.[1][2][3][4] However, its resistance can be affected by factors such as chemical concentration, temperature, and whether the material is under mechanical stress.[1]

Q2: Can **Tefzel**™ be used with concentrated sulfuric acid?

A2: Yes, **Tefzel**[™] exhibits excellent resistance to sulfuric acid across various concentrations. For concentrated sulfuric acid, it is rated for use at temperatures up to 150°C (302°F).[5] With fuming sulfuric acid, the maximum recommended service temperature is 50°C (122°F).[6]

Q3: Is **Tefzel**[™] compatible with nitric acid?

A3: Caution is advised when using **Tefzel™** with nitric acid, particularly at high concentrations and elevated temperatures.[2][3] Strong oxidizing acids like nitric acid can affect ETFE to



varying degrees, especially near their boiling points.[1][3] It is crucial to consult specific chemical compatibility charts and consider testing under your experimental conditions.

Q4: How does **Tefzel**[™] perform with strong bases like sodium hydroxide and potassium hydroxide?

A4: **Tefzel**[™] demonstrates excellent resistance to strong bases. It is compatible with sodium hydroxide (NaOH) at concentrations up to 50% at temperatures as high as 110°C (230°F).[3][5] Similarly, it shows good resistance to 50% potassium hydroxide (KOH) at temperatures up to 100°C (212°F).[3][5][6]

Q5: What factors can negatively impact the chemical compatibility of **Tefzel**™?

A5: The primary factors that can compromise the chemical resistance of **Tefzel™** are:

- High Temperatures: Elevated temperatures generally reduce the chemical resistance of plastics, including ETFE.[3][6]
- High Chemical Concentrations: More concentrated acids and bases are typically more aggressive.
- Strong Oxidizing Agents: Very strong oxidizing acids, such as highly concentrated nitric acid, can degrade the material.[2][3]
- Mechanical Stress: High mechanical stress in the presence of certain chemicals can lead to stress cracking.[1]

Troubleshooting Guides

Issue 1: Discoloration or Swelling of **Tefzel**™ Components After Exposure to a Strong Acid.

- Possible Cause: This may indicate a chemical attack, especially if using a strong oxidizing acid like concentrated nitric acid, or if operating at elevated temperatures.
- Troubleshooting Steps:
 - Immediate Action: Safely remove the Tefzel™ component from the chemical environment.



- Verify Compatibility: Cross-reference the specific acid, its concentration, and the operating temperature with the chemical compatibility data provided in the tables below.
- Reduce Temperature: If possible, lower the operating temperature of your experiment.
- Consider Alternatives: If the acid and temperature are within the recommended limits, consider the possibility of impurities in your chemical solution. For highly aggressive media, a more resistant fluoropolymer like PFA or PTFE may be necessary.

Issue 2: Cracking or Crazing of **Tefzel™** Tubing or Fittings.

- Possible Cause: This could be a sign of environmental stress cracking, which occurs when the material is under mechanical stress (e.g., from overtightened fittings) and exposed to a chemical agent.[1]
- Troubleshooting Steps:
 - Inspect for Stress: Examine the installation of the components. Are fittings overly tight? Is the tubing bent at a sharp radius?
 - Relieve Mechanical Stress: Re-install components, ensuring that fittings are tightened to the manufacturer's specifications and that tubing is not subjected to excessive bending.
 - Chemical Review: While Tefzel™ has broad chemical compatibility, some organic solvents can be more aggressive in causing stress cracking.[1] Review all chemicals in your system.

Data Presentation Chemical Compatibility of Tefzel™ (ETFE) with Strong Acids



| Chemical Name | Concentration | Max. Use Temp. (°C) | Max. Use Temp. (°F) | Compatibility Rating |
|--------------------------------|---------------|------------------------|------------------------|-------------------------|
| Hydrochloric Acid | 36% | 100 | 212 | Good[7] |
| Nitric Acid | Concentrated | Not Recommended | Not Recommended | Can be affected[3] |
| Nitric Acid / Sulfuric Acid | 50/50 | 100 | 212 | -[3] |
| Phosphoric Acid | Concentrated | 100 | 212 | Good |
| Sulfuric Acid | Concentrated | 150 | 300 | Excellent[5] |
| Sulfuric Acid | Fuming | 50 | 122 | A[6] |

Rating Key: A: Little to No Effect.

Chemical Compatibility of Tefzel™ (ETFE) with Strong

Bases

| Chemical Name | Concentration | Max. Use Temp. (°C) | Max. Use Temp. (°F) | Compatibility Rating |
|------------------------|---------------|------------------------|------------------------|-------------------------|
| Potassium Hydroxide | 50% | 100 | 212 | A[3][6] |
| Sodium Hydroxide | 10% | 110 | 230 | -[3] |
| Sodium Hydroxide | 50% | 110 | 230 | -[3][5] |

Rating Key: A: Little to No Effect.

Experimental Protocols

Methodology for Determining Chemical Compatibility (Based on industry standards):

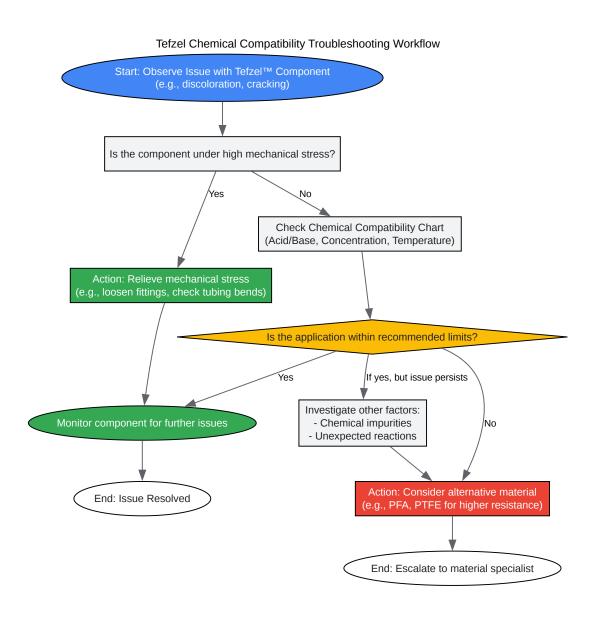


A common method for evaluating chemical compatibility involves exposing standardized test specimens of **Tefzel**[™] to the chemical of interest under controlled conditions. The effects on the material's physical properties are then measured.

- Specimen Preparation: Use dumb-bell shaped test specimens of Tefzel™ as per ASTM D638.
- Initial Property Measurement: Measure and record the initial tensile strength and elongation at break of control specimens.
- Chemical Exposure: Immerse the test specimens in the chemical for a specified duration (e.g., 7 days) and at a constant temperature.[1][5]
- Post-Exposure Analysis:
 - Remove the specimens from the chemical, rinse, and dry them.
 - Measure any change in weight (weight gain or loss).[1][5]
 - Conduct tensile testing on the exposed specimens to determine the retained tensile strength and elongation.[1][5]
- Evaluation: The percentage of retained physical properties and the change in weight are used to assess the chemical compatibility. A significant degradation in properties indicates poor compatibility.

Mandatory Visualization





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Caption: Troubleshooting workflow for $\textbf{Tefzel}^\intercal m$ chemical compatibility issues.



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